

GHS Hazard Classification of 2'-Bromoacetanilide: A Technical Guide

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Compound of Interest

Compound Name: 2'-Bromoacetanilide

Cat. No.: B057096

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Abstract

This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **2'-Bromoacetanilide** (CAS No. 614-76-6). It is intended for researchers, scientists, and drug development professionals who handle this compound. This document outlines the specific GHS hazard classifications, associated hazard (H) and precautionary (P) statements, and provides an overview of the standardized experimental protocols relevant to determining these classifications. While quantitative toxicological data such as LD50 values for **2'-Bromoacetanilide** are not readily available in published literature, this guide describes the methodologies for the key toxicological endpoints identified. A logical workflow for hazard classification under GHS is also presented.

GHS Hazard Classification

2'-Bromoacetanilide is classified as a hazardous substance according to the GHS. The primary hazards are related to irritation of the skin, eyes, and respiratory system. The classification is consistently reported across various supplier safety data sheets and chemical databases.^{[1][2][3]}

The GHS pictogram assigned to **2'-Bromoacetanilide** is the exclamation mark, which is used for substances that are irritants, skin sensitizers, acutely toxic (harmful), narcotic, or hazardous to the ozone layer.^{[1][4]} The signal word is "Warning".^{[1][3][4]}

Table 1: GHS Hazard Classification Summary for 2'-Bromoacetanilide

Hazard Class	Hazard Category	GHS Classification	Source
Skin Corrosion/Irritation	Category 2	Causes skin irritation	[1] [2] [3]
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation	[1] [2] [3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation	[1] [2]

Hazard and Precautionary Statements

The GHS framework uses standardized Hazard (H) and Precautionary (P) statements to communicate the risks and safety measures.

Table 2: Assigned H- and P-Statements for 2'-Bromoacetanilide

Code	Statement	Type	Source
H315	Causes skin irritation	Hazard	[1] [4] [5]
H319	Causes serious eye irritation	Hazard	[1] [4] [5]
H335	May cause respiratory irritation	Hazard	[1] [4] [5]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	Precautionary	[1] [6]
P264	Wash skin thoroughly after handling.	Precautionary	[1] [6]
P271	Use only outdoors or in a well-ventilated area.	Precautionary	[1] [6]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	Precautionary	[1] [6]
P302+P352	IF ON SKIN: Wash with plenty of water.	Precautionary	[1] [6]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	Precautionary	[6]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	Precautionary	[1] [6]

P319	Get medical help if you feel unwell.	Precautionary	[1]
P332+P317	If skin irritation occurs: Get medical help.	Precautionary	[1]
P337+P317	If eye irritation persists: Get medical help.	Precautionary	[1]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.	Precautionary	[1][6]
P405	Store locked up.	Precautionary	[1][6]
P501	Dispose of contents/container to an approved waste disposal plant.	Precautionary	[1][6]

Experimental Protocols for Hazard Determination

While specific toxicological studies for **2'-Bromoacetanilide** are not publicly available, the GHS classifications are based on standardized methodologies, such as those published by the Organisation for Economic Co-operation and Development (OECD). The following sections describe the principles of the test guidelines relevant to the identified hazards.

Skin Irritation (GHS Category 2)

The determination of skin irritation potential is typically conducted following OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method).[2][7][8] This in vitro method is a preferred alternative to traditional animal testing.

- Principle: The test method is based on the premise that irritant chemicals can penetrate the stratum corneum and cause damage to the underlying keratinocytes.[9] This damage is measured as a decrease in cell viability.

- Methodology:
 - Test System: A three-dimensional Reconstructed Human Epidermis (RhE) model, which mimics the biochemical and physiological properties of the upper layers of human skin, is used.[\[2\]](#)[\[7\]](#)
 - Application: The test chemical (**2'-Bromoacetanilide**) is applied topically to the surface of the RhE tissue.
 - Incubation: The tissue is exposed to the chemical for a defined period (e.g., 60 minutes) followed by a post-exposure incubation period (e.g., 42 hours).[\[2\]](#)
 - Viability Assessment: Cell viability is measured by the ability of the tissue's mitochondrial dehydrogenases to convert the vital dye MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) into a blue formazan salt.[\[9\]](#)[\[10\]](#) The amount of formazan produced is measured spectrophotometrically.
- Classification: A chemical is classified as a GHS Category 2 irritant if the mean tissue viability is reduced to 50% or less of the negative control.[\[2\]](#)[\[8\]](#) A viability of greater than 50% indicates the substance is not classified as an irritant.[\[2\]](#)

Serious Eye Irritation (GHS Category 2)

Eye irritation potential can be assessed using a variety of in vitro and ex vivo methods to reduce or replace animal testing. A common method is the OECD Test Guideline 437 (Bovine Corneal Opacity and Permeability Test Method - BCOP).[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Principle: The BCOP assay evaluates chemically-induced corneal damage by measuring changes in corneal opacity (light scattering) and permeability to fluorescein dye.[\[11\]](#) These endpoints correlate with different types of damage seen in vivo.
- Methodology:
 - Test System: Corneas are obtained from the eyes of freshly slaughtered cattle as a by-product.[\[12\]](#)

- Application: The test chemical is applied to the anterior surface of the cornea for a set exposure time (e.g., 10 minutes for liquids).[14]
- Opacity Measurement: Opacity is measured using an opacitometer, which quantifies the amount of light transmitted through the cornea before and after exposure.
- Permeability Measurement: After exposure and rinsing, sodium fluorescein is applied to the anterior side of the cornea. The amount of dye that penetrates through to the posterior chamber is measured with a spectrophotometer.[12]
- Classification: An In Vitro Irritancy Score (IVIS) is calculated based on the opacity and permeability values. A chemical is identified as causing serious eye damage (GHS Category 1) if the IVIS exceeds a certain threshold. While the BCOP is primarily used to identify Category 1 and "no category" chemicals, it forms a key part of a tiered testing strategy to distinguish Category 2 irritants.[13][15] The classification of **2'-Bromoacetanilide** as a Category 2 irritant suggests that it induces reversible eye irritation.

Specific Target Organ Toxicity - Single Exposure (GHS Category 3, Respiratory Irritation)

Classification for respiratory irritation is often based on a combination of human evidence, animal studies, and supporting data. While no specific OECD guideline exists solely for respiratory irritation, data can be derived from acute inhalation toxicity studies such as OECD Test Guideline 403 or 436. However, for solids and non-volatile liquids, evidence often comes from observations of respiratory effects in acute oral (OECD 420, 423, 425) or dermal toxicity studies.[16][17]

- Principle: This hazard is characterized by localized, reversible irritation of the respiratory tract following exposure. Evidence can include clinical signs in animals such as dyspnea or rhinorrhea, or histopathological findings of inflammation in the respiratory tract.
- Methodology:
 - Test System: Typically involves rodents (e.g., rats).
 - Administration: For an acute oral study (e.g., OECD TG 423), the substance is administered in a stepwise procedure to a small number of animals at one of several fixed

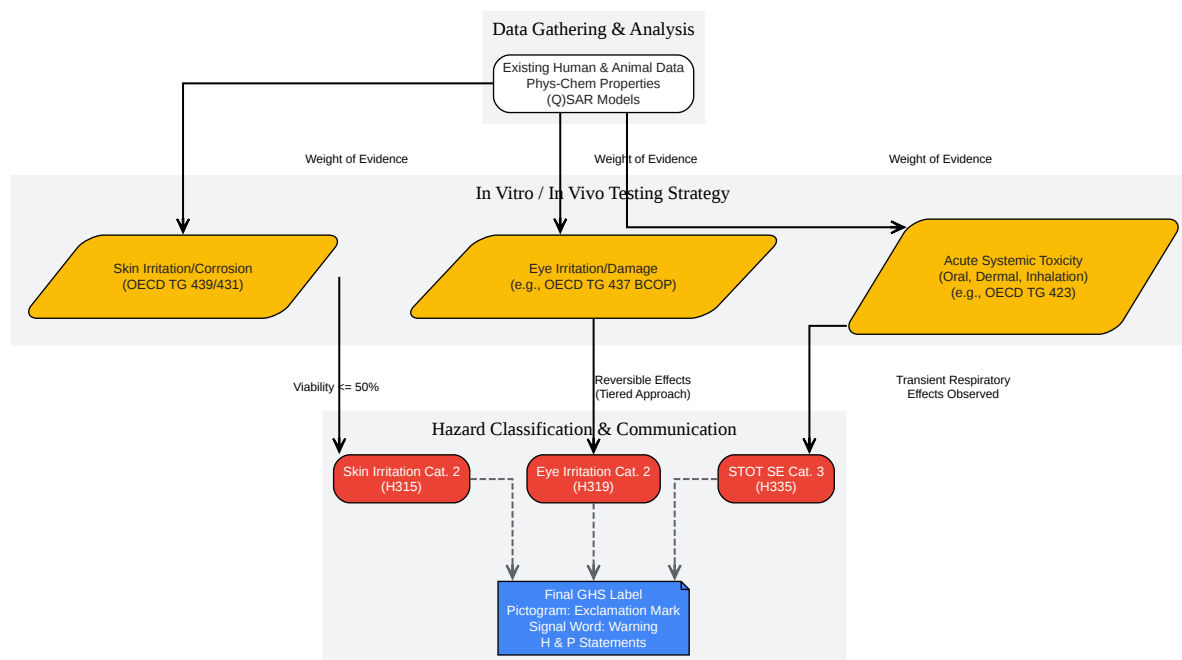
dose levels (e.g., 300, 2000 mg/kg).[18]

- Observation: Animals are observed for clinical signs of toxicity, including signs of respiratory distress, for up to 14 days.
- Classification: If transient signs of respiratory irritation are observed in well-conducted animal studies, in the absence of more severe systemic toxicity, a GHS Category 3 classification may be warranted.

Logical Workflow and Signaling Pathways

No specific signaling pathways for **2'-Bromoacetanilide**-induced irritation have been documented. The toxicity of acetanilide derivatives can be complex, sometimes involving metabolic activation by cytochrome P450 enzymes to reactive intermediates.[19][20] However, for topical irritation, the mechanism is more likely related to direct chemical-induced cell damage and the subsequent release of inflammatory mediators.

The following diagram illustrates the logical workflow for classifying a chemical like **2'-Bromoacetanilide** under the GHS framework based on available data and standardized testing strategies.



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Caption: GHS hazard classification workflow for **2'-Bromoacetanilide**.

Conclusion

2'-Bromoacetanilide is classified under GHS as a substance that causes skin irritation (Category 2), serious eye irritation (Category 2), and may cause respiratory irritation (STOT SE

Category 3). While specific quantitative toxicological data are lacking, these classifications are derived from standardized testing protocols that evaluate the substance's potential to cause reversible damage to biological tissues. Professionals handling this compound must adhere to the prescribed precautionary statements, including the use of appropriate personal protective equipment (gloves, eye protection) and ensuring adequate ventilation to mitigate the risks of exposure.

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- To cite this document: BenchChem. [GHS Hazard Classification of 2'-Bromoacetanilide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057096#ghs-hazard-classification-of-2-bromoacetanilide]

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